

# An In-depth Technical Guide to PF-06679142: A Novel AMPK Activator

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**PF-06679142** is a potent and orally bioavailable small molecule that acts as a direct activator of 5'-adenosine monophosphate-activated protein kinase (AMPK). Exhibiting high selectivity for AMPK isoforms containing the β1 subunit, **PF-06679142** has been investigated as a potential therapeutic agent for metabolic diseases, particularly diabetic nephropathy. This document provides a comprehensive technical overview of **PF-06679142**, including its mechanism of action, key in vitro and in vivo data, pharmacokinetic properties, and detailed experimental methodologies.

## Introduction

AMP-activated protein kinase (AMPK) is a crucial cellular energy sensor that plays a central role in maintaining metabolic homeostasis.[1][2] Activation of AMPK stimulates catabolic pathways that generate ATP while inhibiting anabolic processes that consume ATP.[2][3] This regulatory function makes AMPK an attractive therapeutic target for metabolic disorders such as type 2 diabetes, obesity, and non-alcoholic fatty liver disease.[1] **PF-06679142** is an indole-3-carboxylic acid derivative developed as a direct activator of AMPK with desirable drug-like properties.[4][5]

## **Chemical Properties and Structure**



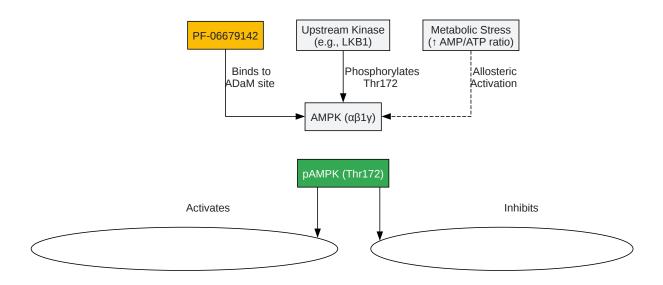
**PF-06679142**, also referred to as compound 10 in some literature, is chemically identified as (S)-4,6-Difluoro-5-(4-(tetrahydro-2H-pyran-2-yl)phenyl)-1H-indole-3-carboxylic Acid.[1][6]

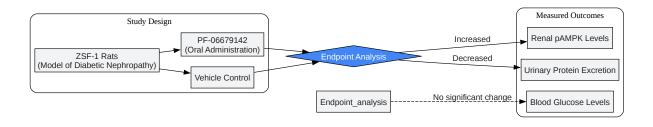
Property	Value
CAS Number	1467059-66-0[1][6]
Molecular Formula	C20H17F2NO3[1][6]
Molecular Weight	357.36 g/mol [1][6]
Appearance	Solid powder[1]
Solubility	Soluble in DMSO[1]

### **Mechanism of Action**

**PF-06679142** is a direct allosteric activator of AMPK.[5] It binds to the "Allosteric Drug and Metabolite (ADaM)" site, a novel binding pocket at the interface between the kinase domain and the carbohydrate-binding module of the  $\beta$  subunit.[5] This binding induces a conformational change that promotes the phosphorylation of threonine 172 (Thr172) in the activation loop of the  $\alpha$  subunit by upstream kinases, leading to robust activation of the enzyme.[7] **PF-06679142** demonstrates selectivity for AMPK isoforms containing the  $\beta$ 1 subunit ( $\alpha$ 1 $\beta$ 1 $\gamma$ 1 and  $\alpha$ 2 $\beta$ 1 $\gamma$ 1) with minimal activity against  $\beta$ 2-containing isoforms.[6][8]







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